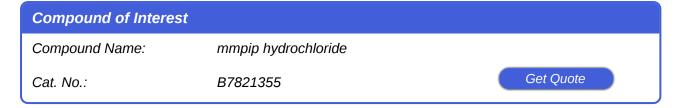


Cross-Validation of MMPIP Hydrochloride Effects in Rodent Models: A Comparative Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the pharmacological effects of MMPIP (6-(4-Methoxyphenyl)-5-methyl-3-(4-pyridinyl)-isoxazolo[4,5-c]pyridin-4(5H)-one) hydrochloride, a selective negative allosteric modulator (NAM) of the metabotropic glutamate receptor 7 (mGluR7), across different rodent models. The data presented here is crucial for the cross-validation of its therapeutic potential in various preclinical settings.

Summary of Preclinical Findings

MMPIP hydrochloride has been demonstrated to modulate cognitive and social behaviors in both mice and rats, with a notable absence of effects on general locomotor activity. These findings underscore the selective action of MMPIP on higher-order neurological functions. The subsequent sections provide a detailed breakdown of the quantitative data and experimental methodologies.

Cognitive and Behavioral Effects: A Cross-Species Comparison



Parameter	Animal Model	Dosage (mg/kg, i.p.)	Key Findings	Reference
Cognition	ICR Mice	10, 30	Impaired non- spatial and spatial cognitive performance in the object recognition and object location tests, respectively.	[1]
Sprague-Dawley Rats	10, 30	Increased the time to complete the task in the 8-arm radial maze test without affecting the number of errors.	[1]	
Social Interaction	ICR Mice	10, 30	No significant effect on social interaction.	[1]
Sprague-Dawley Rats	10, 30	Decreased social interaction, as indicated by a reduction in line crossings in a social interaction test.	[1]	
Locomotor Activity	ICR Mice	10, 30	No significant effect on spontaneous locomotor activity.	[1]







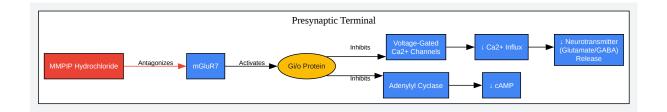
Rats

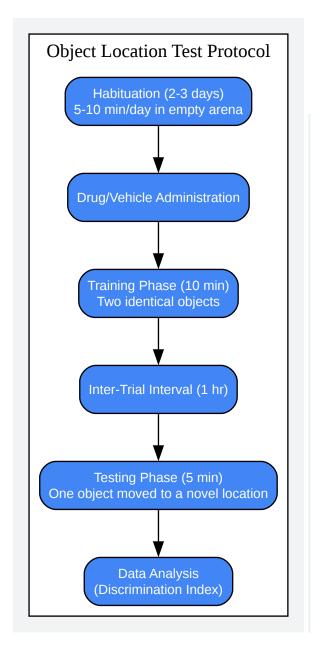
No significant
effect on
spontaneous
locomotor
activity.

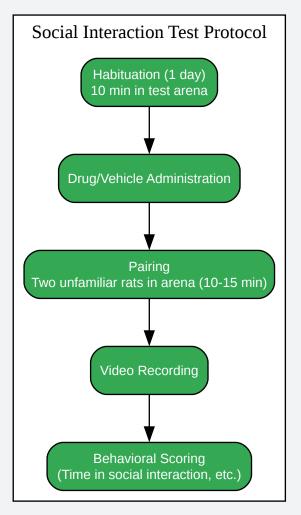
Mechanism of Action: mGluR7 Signaling Pathway

MMPIP hydrochloride exerts its effects by negatively modulating the mGluR7 receptor, a presynaptic G-protein coupled receptor. The primary role of mGluR7 is to inhibit the release of neurotransmitters, primarily glutamate and GABA. This is achieved through the inhibition of adenylyl cyclase, leading to a decrease in cyclic AMP (cAMP) levels, and the modulation of voltage-gated calcium channels (VGCC) and G-protein-coupled inwardly-rectifying potassium (GIRK) channels.









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References

- 1. Effects of a novel metabotropic glutamate receptor 7 negative allosteric modulator, 6-(4-methoxyphenyl)-5-methyl-3-pyridin-4-ylisoxazonolo[4,5-c]pyridin-4(5H)-one (MMPIP), on the central nervous system in rodents PubMed [pubmed.ncbi.nlm.nih.gov]
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